

Toxicological profile of undecan-1-ol in laboratory studies

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Compound of Interest		
Compound Name:	1-Undecanol	
Cat. No.:	B7770649	Get Quote

An In-depth Technical Guide to the Toxicological Profile of Undecan-1-ol

Introduction

Undecan-1-ol (CAS No. 112-42-5), also known as undecyl alcohol or hendecyl alcohol, is a fatty alcohol with a floral, citrus-like odor.[1] It is found naturally in fruits, butter, eggs, and cooked pork and is utilized as a flavoring agent in foods and in perfumes.[1][2] As with any chemical compound intended for use in consumer products or industrial applications, a thorough understanding of its toxicological profile is essential for ensuring human safety. This technical guide provides a comprehensive overview of the toxicological data for undecan-1-ol derived from laboratory studies, intended for researchers, scientists, and drug development professionals.

Acute Toxicity

Acute toxicity studies are conducted to determine the potential adverse effects of a substance following a single short-term exposure. The most common endpoints are the median lethal dose (LD50) for oral and dermal routes and the median lethal concentration (LC50) for the inhalation route.

Oral Toxicity

Undecan-1-ol exhibits low acute toxicity when administered orally.

Table 1: Acute Oral Toxicity of Undecan-1-ol



Test Species	LD50 Value Reference(s)	
Rat	3,000 mg/kg	[3][4]
Rat	>3,000 mg/kg	[5]
Rat	3 g/kg	[6]

| Rat | >5,000 mg/kg | |

Dermal Toxicity

The acute dermal toxicity of undecan-1-ol is also considered to be low.

Table 2: Acute Dermal Toxicity of Undecan-1-ol

Test Species	LD50 Value	Reference(s)	
Guinea Pig	>20 g/kg	[3]	
Rabbit	3,960 mg/kg	[4]	
Rabbit	4,760 μL/kg	[7]	
Rabbit	>5 g/kg	[6]	

| Rat | >5,000 mg/kg | |

Inhalation Toxicity

Limited data is available for acute inhalation toxicity, but it suggests a low hazard.

Table 3: Acute Inhalation Toxicity of Undecan-1-ol

Test Species	LC50 Value	Exposure Duration	Reference(s)
Rat	>700 mg/m³	6 hours	[6]

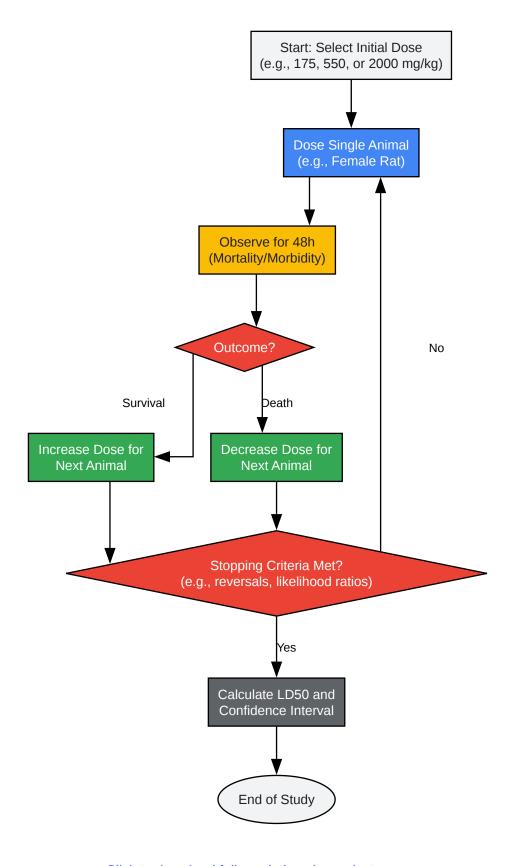
| Rat | >4.95 mg/L | 4 hours | |



Experimental Protocol: Acute Oral Toxicity (Up-and-Down Procedure - OECD TG 425)

The acute oral toxicity of a substance is typically determined using a sequential dosing method like the Up-and-Down Procedure to minimize animal usage. The protocol involves dosing animals one at a time. If an animal survives, the dose for the next animal is increased; if it dies, the dose is decreased. This process continues until specific stopping criteria are met, allowing for the calculation of the LD50 with a confidence interval.





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Acute Oral Toxicity Testing Workflow (OECD TG 425).



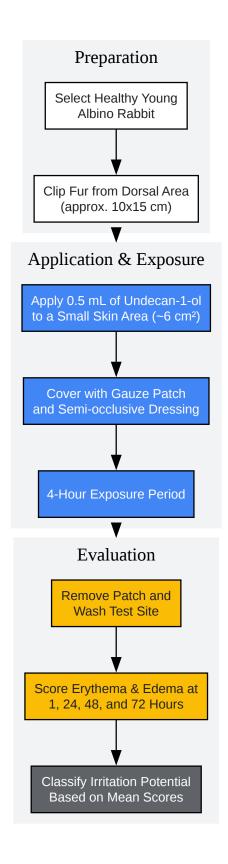
Skin Corrosion and Irritation

Undecan-1-ol is classified as a skin irritant.[4][5][8] Studies indicate that it causes skin irritation, which is a reversible inflammatory effect on the skin following application.[3][4]

Experimental Protocol: Acute Dermal Irritation/Corrosion (Draize Rabbit Test - OECD TG 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion. A small amount of the test substance (0.5 mL for liquids) is applied to a shaved patch of skin on a single animal, typically an albino rabbit. The patch is covered with a gauze dressing for a set period, usually 4 hours. After removal, the skin is evaluated for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours).[4] The severity of the reactions is scored, and the substance is classified based on the mean scores.





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Draize Skin Irritation Test Workflow (OECD TG 404).



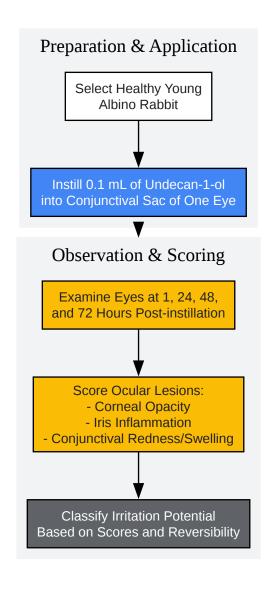
Eye Irritation

Undecan-1-ol is considered an eye irritant and may cause serious eye irritation.[5][8][9] This involves the production of reversible changes in the eye following the application of the substance.

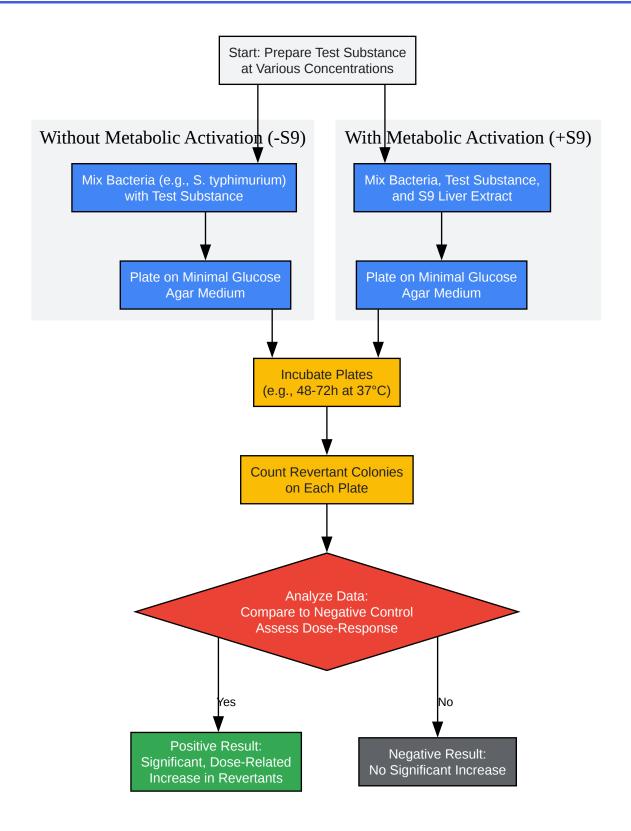
Experimental Protocol: Acute Eye Irritation/Corrosion (Draize Rabbit Test - OECD TG 405)

The potential for a substance to cause eye irritation is assessed by instilling a small, measured amount (0.1 mL for liquids) into the conjunctival sac of one eye of an experimental animal, typically an albino rabbit.[10] The other eye remains untreated and serves as a control. The eyes are examined and scored for corneal opacity, iris lesions, and conjunctival redness and swelling at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.[10] The classification of the substance is based on the severity and reversibility of the observed effects.









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